

Cesium Formate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Cesium formate

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An In-depth Examination of **Cesium Formate**'s Properties, Synthesis, and Applications in Modern Chemistry

Abstract

Cesium formate (CHCsO_2) is an alkali metal salt that has garnered significant interest in various scientific and industrial fields. For researchers, scientists, and drug development professionals, it offers unique properties as a reagent and catalyst in organic synthesis. This technical guide provides a comprehensive overview of **cesium formate**, including its fundamental chemical and physical properties, detailed experimental protocols for its synthesis, and its applications in synthetic chemistry.

Core Properties of Cesium Formate

Cesium formate is a white, crystalline solid that is highly soluble in water. Its key physicochemical properties are summarized in the table below, providing essential data for its use in experimental settings.

Property	Value	Reference(s)
CAS Number	3495-36-1	
Molecular Weight	177.92 g/mol	
Molecular Formula	CHCsO ₂	[1]
Appearance	White to off-white solid	[1]
Solubility in Water	Highly soluble	[2]
Purity	≥ 98%	

Synthesis of Cesium Formate: Experimental Protocols

The synthesis of **cesium formate** can be achieved through various methods. Below are detailed protocols for two common laboratory-scale synthesis procedures.

Synthesis from Cesium Hydroxide and Formic Acid

This method involves the direct neutralization of cesium hydroxide with formic acid.

Materials:

- Cesium hydroxide (CsOH)
- Formic acid (HCOOH)
- Deionized water
- Reaction vessel
- Stirring apparatus
- Heating mantle
- pH meter or indicator strips

Procedure:

- In a well-ventilated fume hood, dissolve a known molar amount of cesium hydroxide in deionized water in a reaction vessel equipped with a stirrer.
- Slowly add a stoichiometric equivalent of formic acid to the cesium hydroxide solution while stirring continuously. The reaction is exothermic, so the addition should be controlled to manage the temperature.
- Monitor the pH of the solution. Continue adding formic acid dropwise until the solution reaches a neutral pH (approximately 7.0).
- Once neutralized, gently heat the solution to evaporate the water and concentrate the **cesium formate** solution.
- Cool the concentrated solution to induce crystallization of **cesium formate**.
- Collect the crystals by filtration and wash with a small amount of cold deionized water.
- Dry the crystals under vacuum to obtain pure **cesium formate**.

Synthesis via the Cannizzaro-type Reaction

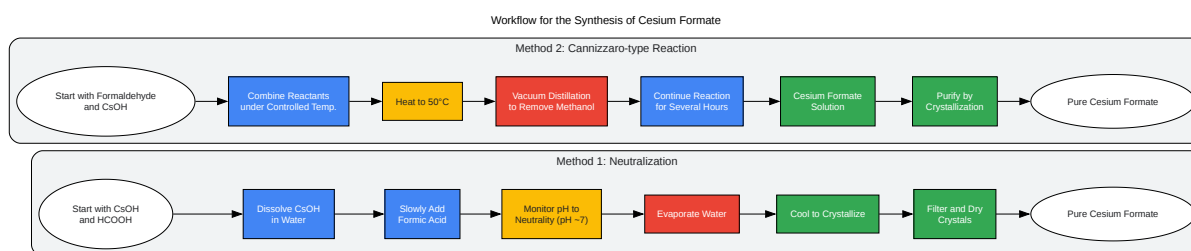
A patented method describes the synthesis of **cesium formate** from the reaction of formaldehyde with cesium hydroxide.^[3]

Materials:

- Formaldehyde (aqueous solution, e.g., 37 wt%)
- Cesium hydroxide (aqueous solution, e.g., 40 wt%)
- Reaction vessel with cooling capabilities
- Stirring apparatus
- Vacuum distillation apparatus

Procedure:

- Place a specific molar quantity of formaldehyde solution into a reaction vessel equipped with a stirrer and a cooling system.
- Over a period of approximately 45 minutes, add a controlled molar ratio of cesium hydroxide solution (e.g., a formaldehyde to cesium hydroxide molar ratio of 1.8-2.2:1) to the formaldehyde solution while stirring.[3] Maintain the temperature of the reaction mixture.
- After the addition is complete, heat the reaction mixture to approximately 50°C.
- Reduce the pressure to 10-20 mm Hg to facilitate the continuous removal of methanol, a byproduct of the reaction, via distillation.[3]
- Continue the reaction at 50°C and reduced pressure for several hours to ensure completion.
- The resulting solution contains **cesium formate**. Further purification can be achieved through crystallization as described in the previous method.



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Caption: Comparative workflow for two primary methods of **cesium formate** synthesis.

Applications in Organic Synthesis

Cesium formate serves as a valuable reagent and catalyst in a variety of organic transformations, which is of particular interest in the synthesis of pharmaceutical intermediates. [1][4] Its utility stems from its ability to act as a mild base and a source of formate ions.

Role as a Catalyst and Reagent

In organic synthesis, **cesium formate** is recognized for its environmentally friendly characteristics, including low toxicity.[4] It has demonstrated high catalytic activity in a range of reactions such as carbon-carbon bond formation, oxidations, and reductions.[4] The use of **cesium formate** can lead to consistent and reproducible results by providing a stable reaction environment.[4]

Experimental Example: Use in Drilling Fluid Formulation (as a proxy for complex fluid preparation)

While specific, detailed protocols for **cesium formate** in drug synthesis are often proprietary, its application in the formulation of high-density drilling fluids provides a well-documented example of its handling and use in complex mixtures. This can be informative for researchers designing new synthetic routes.

Objective: To prepare a **cesium formate**-based high-density brine and test its compatibility with common drilling fluid additives.

Materials:

- **Cesium formate**
- Potassium formate
- Deionized water
- High-shear mixer
- Viscosifiers (e.g., xanthan gum)
- Fluid loss agents

- Pressurized drilling fluid density meter
- Rheometer
- High-temperature, high-pressure (HTHP) filter press

Procedure:

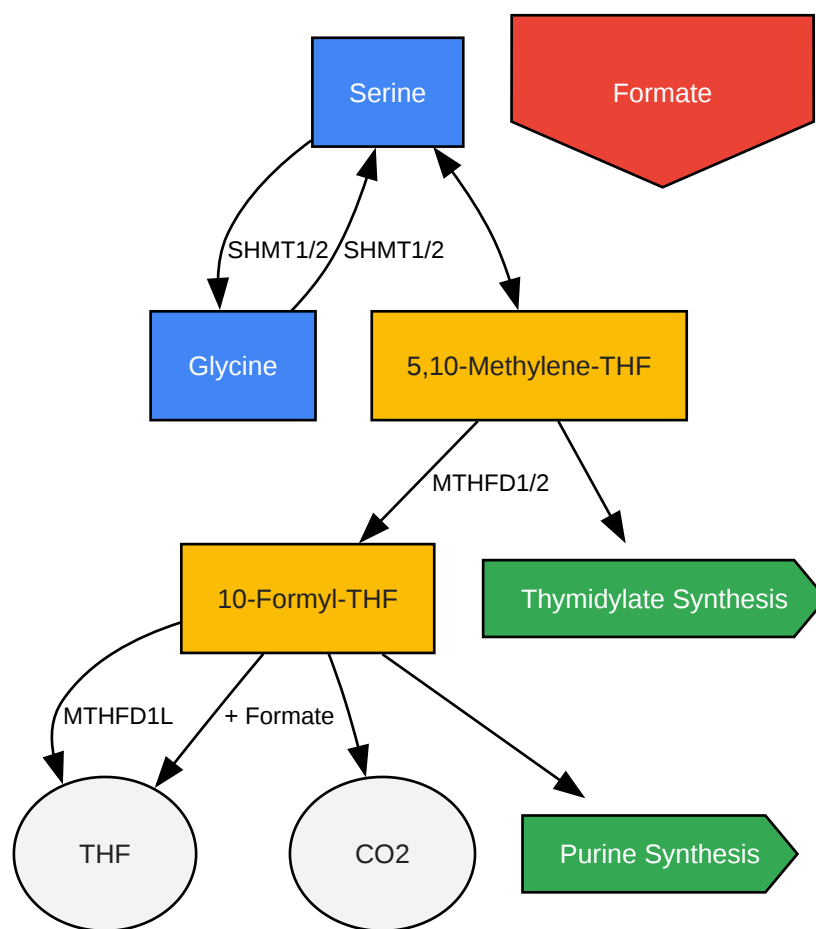
- Brine Preparation: Prepare aqueous solutions of **cesium formate** (e.g., 2.20 g/cm³) and potassium formate (e.g., 1.56 g/cm³).[\[5\]](#)
- Mixing: In a high-shear mixer, blend the **cesium formate** and potassium formate brines at 1500 rpm for 10 minutes to achieve the desired density.[\[5\]](#)
- Additive Incorporation: Increase the mixer speed to 6000 rpm and slowly add various treatment agents (e.g., viscosifiers, fluid loss agents) sequentially, allowing 5 minutes between each addition.[\[5\]](#) The entire addition process should be completed within 45 minutes.[\[5\]](#)
- Temperature Control: Maintain the temperature of the mixture below 66°C, using a water bath for cooling if the temperature exceeds 45°C.[\[5\]](#)
- Performance Testing:
 - Density: Accurately measure the density of the final fluid using a pressurized drilling fluid density meter.[\[5\]](#)
 - Rheology: Determine the rheological properties at a specified temperature (e.g., 120°F).[\[5\]](#)
 - Filtration: Measure the high-temperature, high-pressure (HTHP) fluid loss.[\[5\]](#)

This protocol demonstrates the systematic approach to formulating and characterizing a complex fluid containing **cesium formate**, a methodology that can be adapted to reaction mixture preparation in organic synthesis.

Biological Relevance of Formate

While direct signaling pathways involving **cesium formate** are not extensively documented, the formate anion itself is a crucial intermediate in one-carbon (1C) metabolism.[6] Aberrant levels of cellular formate have been linked to the progression of serious diseases, including cancer and Alzheimer's disease.[7] Understanding the role of formate in these pathways is critical for drug development professionals.

Simplified Role of Formate in One-Carbon Metabolism



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